

pivaloyl cyanide large-scale production

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

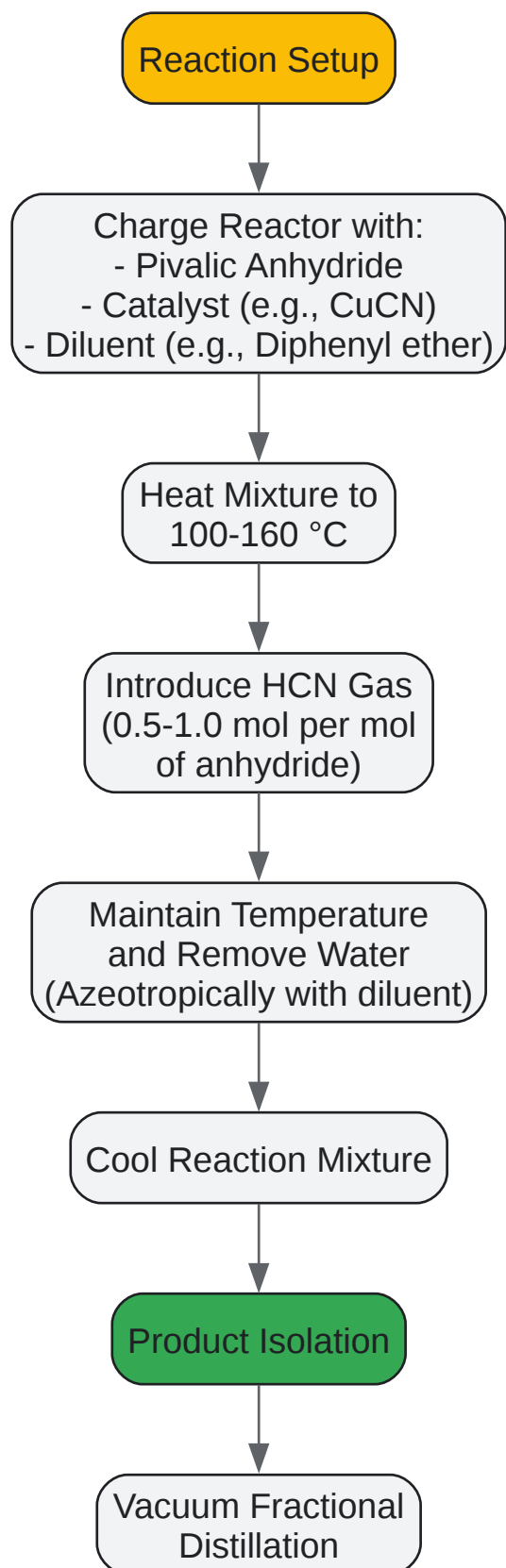
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Synthetic Route from Patent Literature

A Canadian patent (CA1165778A) describes a process for preparing **pivaloyl cyanide** [1]. The core reaction involves the condensation of pivalic anhydride with hydrogen cyanide (HCN), catalyzed by a copper(I) salt in the presence of a diluent.

Reaction Summary: Pivalic Anhydride + Hydrogen Cyanide → **Pivaloyl Cyanide** + Pivalic Acid

The workflow for this synthetic route can be summarized as follows:



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Key Quantitative Parameters

The table below summarizes the key reaction components and conditions as described in the patent [1].

Parameter	Specification / Range	Notes
Catalyst	Copper(I) cyanide (CuCN) or other Cu(I) salts	Catalyst quantity not explicitly specified.
Diluent	High-boiling, water-insoluble solvent (e.g., Diphenyl ether, aliphatic hydrocarbons)	Forms a water azeotrope for reaction driving force.
HCN Stoichiometry	0.5 to 1.0 mole per mole of pivalic anhydride	-
Reaction Temperature	100 °C to 160 °C	-
Work-up	Evaporation of diluent followed by vacuum fractional distillation of the crude product	For final purification of pivaloyl cyanide.

Critical Safety and Development Notes

This process involves significant hazards and information gaps that must be addressed before any laboratory or scale-up work.

- Extreme Hazard:** The use of anhydrous **hydrogen cyanide (HCN)** is extremely dangerous, requiring specialized equipment, rigorous engineering controls, and strict safety protocols. It is **not suitable for a standard laboratory setting**.
- Information Gaps:** The patent lacks vital details necessary to reproduce the method, including specific quantities for the catalyst and diluent, precise reaction times, and detailed distillation parameters [1].
- Catalyst System:** The use of copper(I) cyanide with HCN requires careful handling to prevent the formation of complex cyanides.

Recommended Path Forward

Given the limitations of the available information, I suggest the following steps to obtain a viable protocol:

- **Consult Specialized Chemical Databases:** A thorough search on platforms like **SciFinder**[®] or **Reaxys** is crucial. These databases may contain journal articles or other patents with more detailed experimental procedures.
- **Evaluate Alternative Routes:** Consider synthesizing **pivaloyl cyanide** from a less hazardous precursor. One common approach involves reacting pivaloyl chloride with a metal cyanide salt (like CuCN or NaCN), though this also requires careful handling of cyanide salts [2].
- **Vendor Sourcing:** For initial research needs, the most practical and safe option is to **purchase pivaloyl cyanide from a commercial chemical supplier**.

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References

1. CA1165778A - Process for the preparation of pivaloyl cyanide [patents.google.com]
2. Recent advances in synthetic approaches for bioactive ... [pmc.ncbi.nlm.nih.gov]

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